

Grandifloric Acid: A Technical Overview of its Properties and Biological Activities

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Compound of Interest

Compound Name: *Grandifloric acid*

Cat. No.: *B210242*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Grandifloric acid, a naturally occurring diterpenoid, has garnered interest in the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of **Grandifloric acid**, including its chemical identity, synonyms, and a summary of its reported biological effects. This document is intended to serve as a resource for researchers and professionals in drug discovery and development.

Chemical Identity and Synonyms

Grandifloric acid is a kaurane diterpenoid characterized by a tetracyclic carbon skeleton. Its unique structure is the basis for its biological properties.

Identifier	Value
Chemical Name	(1R,4S,5R,9S,10S,13R,15S)-15-hydroxy-5,9-dimethyl-14-methylidenetetracyclo[11.2.1.0 ^{1,10} .0 ^{4,9}]hexadecane-5-carboxylic acid
CAS Number	22338-69-8[1]
Molecular Formula	C ₂₀ H ₃₀ O ₃
Molecular Weight	318.46 g/mol

Synonyms:

- Grandiflorolic acid
- [15S,(-)]-15 α -Hydroxykaur-16-en-18-oic acid
- 15 α -Hydroxykaur-16-en-19-oic acid

Natural Sources

Grandifloric acid has been isolated from a variety of plant species, most notably from the Asteraceae family. Key natural sources include:

- Siegesbeckia orientalisL.[1]
- Thunbergia grandiflora[2]
- Sunflowers (Helianthus annuus)[3]

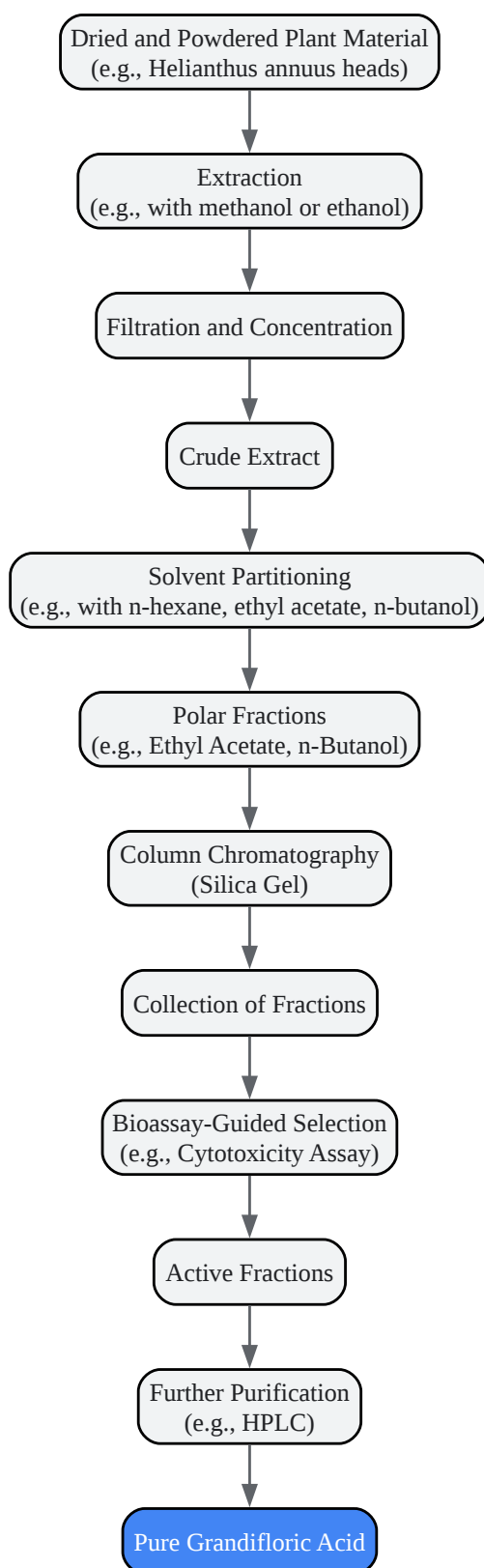
Experimental Protocols

Detailed experimental protocols for the isolation, purification, and biological evaluation of **Grandifloric acid** are crucial for reproducible research. The following sections outline generalized methodologies based on available literature for the extraction of similar compounds and standard biological assays.

Isolation and Purification

A common method for the isolation of **Grandifloric acid** from plant material involves a bioassay-guided fractionation approach.

Experimental Workflow for Isolation and Purification



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Caption: General workflow for the isolation and purification of **Grandifloric acid**.

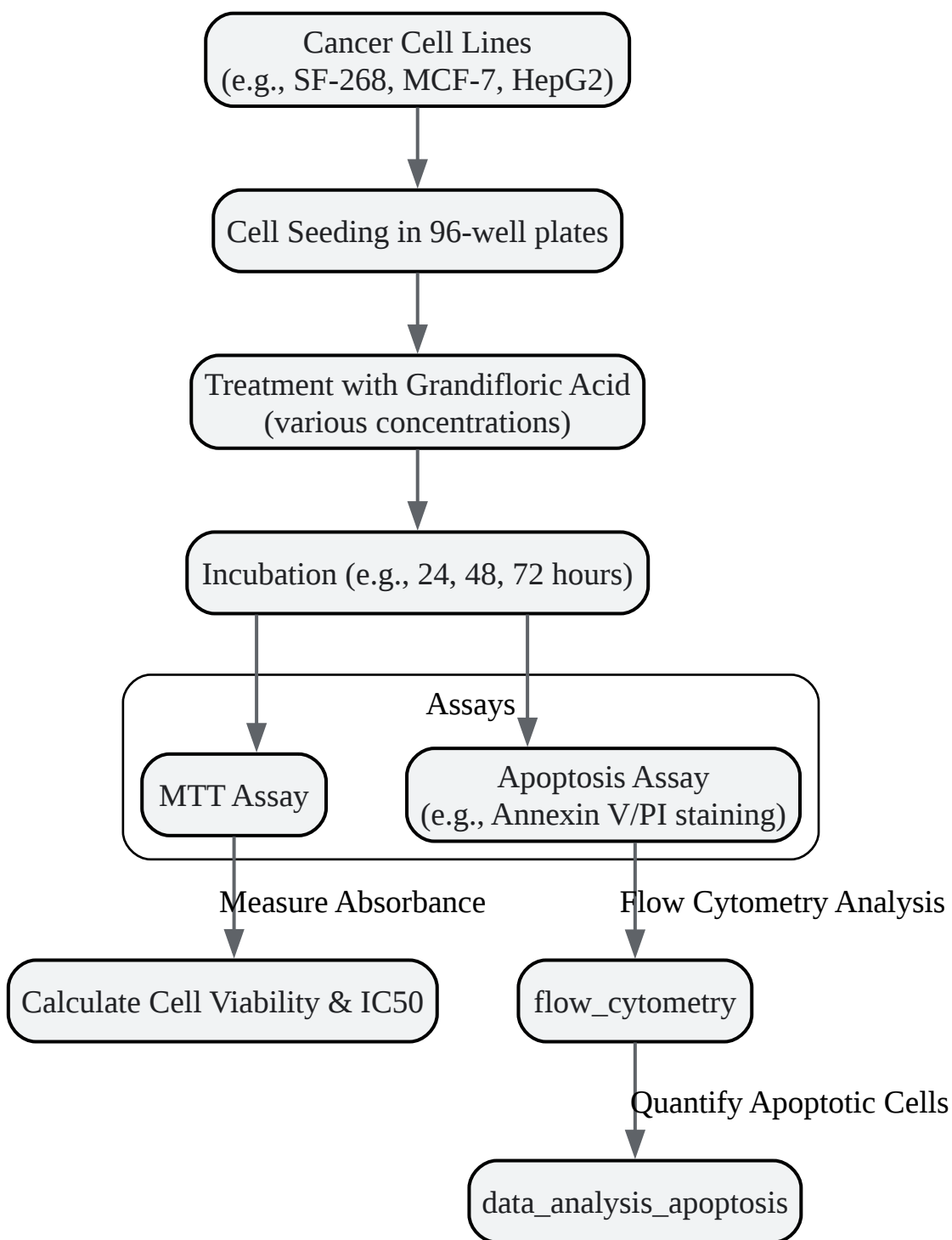
Methodology:

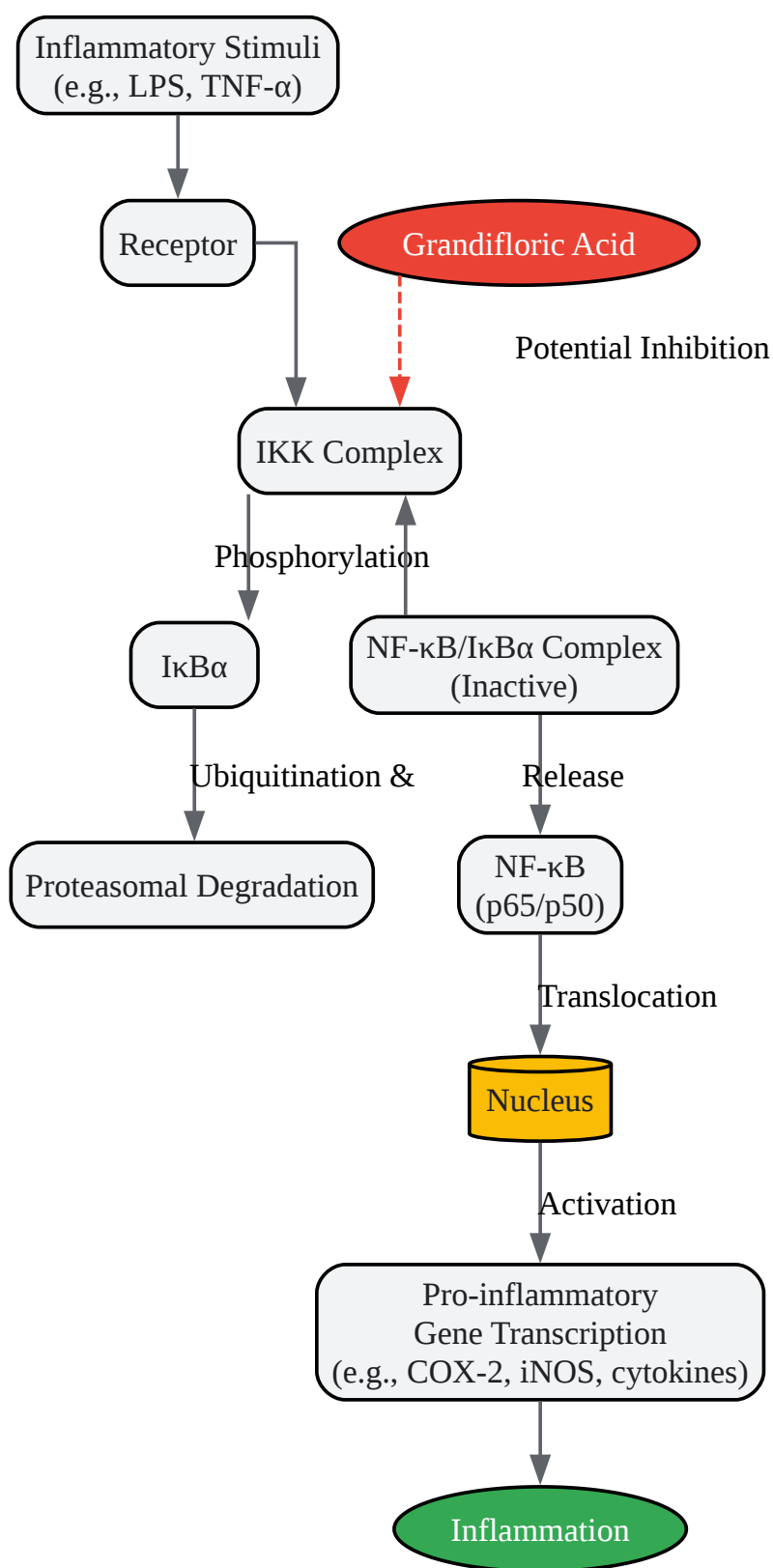
- **Extraction:** The dried and powdered plant material is extracted with a suitable organic solvent, such as methanol or ethanol, at room temperature or with gentle heating. This process is typically repeated multiple times to ensure exhaustive extraction.
- **Fractionation:** The resulting crude extract is then concentrated under reduced pressure and subjected to solvent-solvent partitioning with solvents of increasing polarity (e.g., n-hexane, ethyl acetate, and n-butanol) to separate compounds based on their polarity. Bioassay-guided approaches have indicated that **Grandifloric acid** is often found in the more polar fractions.
- **Chromatographic Purification:** The bioactive polar fractions are subjected to column chromatography on silica gel. The column is eluted with a gradient of solvents, typically starting with a non-polar solvent and gradually increasing the polarity. Fractions are collected and monitored by thin-layer chromatography (TLC).
- **Final Purification:** Fractions containing the compound of interest are pooled and further purified using techniques such as preparative high-performance liquid chromatography (HPLC) to yield pure **Grandifloric acid**. The structure of the isolated compound is then confirmed using spectroscopic methods like NMR (^1H and ^{13}C) and mass spectrometry.

Cytotoxicity and Apoptosis Assays

The cytotoxic and apoptosis-inducing effects of **Grandifloric acid** have been reported against several cancer cell lines. Standard in vitro assays are employed to quantify these activities.

Experimental Workflow for In Vitro Cytotoxicity and Apoptosis Assays





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